

Technical Whitepaper: Spectroscopic Characterization and Structural Validation of (+)-Sorokinianin

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Compound of Interest

Compound Name: Sorokinianin

Cat. No.: B1164231

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Executive Summary & Structural Context

(+)-**Sorokinianin** (CAS: 162616-73-1) is a complex sesquiterpenoid phytotoxin isolated from the plant pathogen *Bipolaris sorokiniana* (teleomorph *Cochliobolus sativus*).^[1] It functions as a potent germination inhibitor in cereal crops, particularly barley (*Hordeum vulgare*) and wheat.

Structurally, **sorokinianin** represents a unique fusion of a sativene-type bicyclo[3.2.1]octane core and a dihydro-3-hydroxy-2(3H)-furanone moiety. Its biosynthesis implies a rare addition of a C3 unit (likely from the TCA cycle or pyruvate pool) to a prehelminthosporol precursor, distinguishing it from related metabolites like helminthosporol and cochliobolin.

Chemical Profile:

- IUPAC Name: (3R,5S)-dihydro-3-hydroxy-5-[(1R,4R,5S,6R,8S)-8-(hydroxymethyl)-1-methyl-7-methylene-4-(1-methylethyl)bicyclo[3.2.1]oct-6-yl]-2(3H)-furanone.^[2]
- Molecular Formula: C₁₈H₂₈O₄
- Molecular Weight: 308.41 g/mol ^[3]

- Appearance: Colorless solid/oil.[4][5]
- Solubility: Soluble in MeOH, CHCl₃, DMSO.

Mass Spectrometry Profiling

Mass spectrometry provides the first line of structural confirmation, establishing the molecular formula and revealing the stability of the bicyclic core.

High-Resolution Electrospray Ionization MS (HR-ESI-MS)

The ionization behavior of **sorokinianin** is characterized by the stability of the sativene skeleton but the lability of the hydroxyl groups.

Ionization Mode	Species Observed	m/z (Experimental)	Formula Assignment	Error (ppm)
Positive (+)	[M+H] ⁺	309.2066	C ₁₈ H ₂₉ O ₄ ⁺	< 2.0
Positive (+)	[M+Na] ⁺	331.1885	C ₁₈ H ₂₈ O ₄ Na ⁺	< 2.0
Negative (-)	[M-H] ⁻	307.1909	C ₁₈ H ₂₇ O ₄ ⁻	< 2.5

Fragmentation Logic (MS/MS)

Under collision-induced dissociation (CID), **sorokinianin** exhibits a characteristic fragmentation pathway driven by neutral losses of water and the cleavage of the lactone ring.

- Dehydration (m/z 309 → 291): Rapid loss of H₂O from the C-3' hydroxyl group on the furanone ring or the C-8 hydroxymethyl group.
- Lactone Cleavage: Scission of the furanone moiety often yields fragments corresponding to the sativene core (C₁₅ skeleton).
- Isopropyl Loss: High-energy collisions may result in the loss of the isopropyl group (43 Da), a diagnostic feature of sativene-type sesquiterpenes.

Nuclear Magnetic Resonance (NMR) Architecture

The structural elucidation of (+)-**Sorokinianin** relies heavily on 1D and 2D NMR to resolve the stereochemistry of the bridged bicyclic system and its connection to the lactone tail.

Diagnostic ¹H NMR Data (500 MHz, CDCl₃)

The proton spectrum is dominated by the rigid bicyclic core and the isopropyl group.

Position	δH (ppm)	Multiplicity	J (Hz)	Structural Assignment
Isopropyl-Me	0.85 - 0.95	d (x2)	6.5	Isopropyl methyls (diastereotopic)
C1-Me	1.05	s	-	Tertiary methyl at bridgehead
H-4	1.60	m	-	Methine carrying isopropyl
H-8	2.20	m	-	Bridge methine
H-3'	4.55	d	6.0	-proton of hydroxy-lactone
H-5'	4.80	m	-	-proton of lactone (linkage point)
Exocyclic =CH ₂	4.85, 5.15	br s (x2)	-	Terminal methylene on sativene core
-CH ₂ OH	3.50 - 3.80	m	-	Hydroxymethyl protons

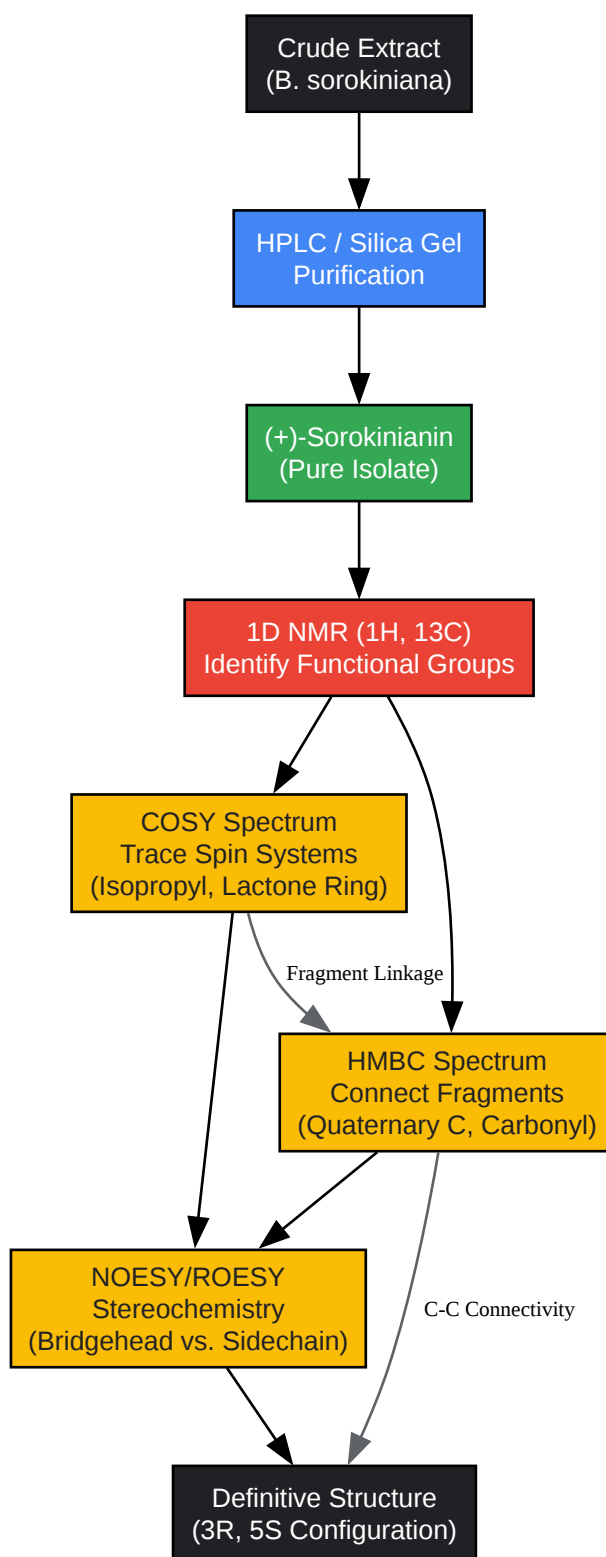
Diagnostic ¹³C NMR Data (125 MHz, CDCl₃)

The carbon spectrum confirms the C18 skeleton, distinct from the C15 precursors.

Carbon Type	δC (ppm) Range	Diagnostic Features
Carbonyl (C=O)	175.0 - 178.0	Lactone carbonyl (C-2')
Olefinic (Cq)	150.0 - 155.0	Exocyclic double bond quaternary C (C-7)
Olefinic (CH ₂)	105.0 - 108.0	Terminal methylene (C-16)
Oxygenated CH	70.0 - 75.0	C-3' (hydroxyl attachment) and C-5' (Linker)
Oxygenated CH ₂	60.0 - 65.0	Hydroxymethyl group (C-15)
Quaternary C	48.0 - 52.0	Bridgehead carbon (C-1)

Structural Elucidation Workflow

The connectivity of **Sorokinianin** is established through specific 2D NMR correlations. The following diagram illustrates the logical flow from spectral data to structural confirmation.



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Caption: Workflow for the isolation and spectroscopic validation of (+)-**Sorokinianin**, highlighting the integration of homonuclear and heteronuclear NMR techniques.

Key Correlations (HMBC & COSY)

- **Lactone Attachment:** HMBC correlations are observed from the lactone H-5' to the sativene core carbons (specifically C-6 and C-7), confirming the C-C bond formation between the sesquiterpene and the C3 unit.
- **Exocyclic Methylene:** Strong HMBC correlations from the exocyclic protons (δ 4.85, 5.15) to the bridgehead C-1 and the methylene C-8 verify the sativene skeleton integrity.
- **Stereochemistry:** NOESY correlations between the C-1 methyl and the H-8 proton are critical for assigning the endo/exo configuration of the bridge.

Experimental Protocols

Isolation Protocol

This protocol ensures the recovery of **Sorokinianin** without degradation of the lactone ring.

- **Fermentation:** Cultivate *Bipolaris sorokiniana* (strain O-20 or equivalent) on potato dextrose agar (PDA) or in liquid Czapek-Dox medium for 14–21 days at 25°C in the dark.
- **Extraction:**
 - Filter the culture broth to remove mycelia.
 - Extract the filtrate with ethyl acetate (EtOAc) (3 x vol).
 - Dry the organic layer over anhydrous Na₂SO₄ and concentrate in vacuo to yield a brown gum.
- **Fractionation:**
 - Subject the crude extract to silica gel column chromatography.
 - **Eluent Gradient:** Hexane:EtOAc (start 90:10, gradient to 40:60).
 - **Sorokinianin** typically elutes in the mid-polarity fractions (approx. 50:50 Hex:EtOAc).

- Purification: Final purification via RP-HPLC (C18 column) using a MeOH:H₂O gradient (isocratic 60% MeOH often effective) yields the pure compound as a colorless oil/solid.

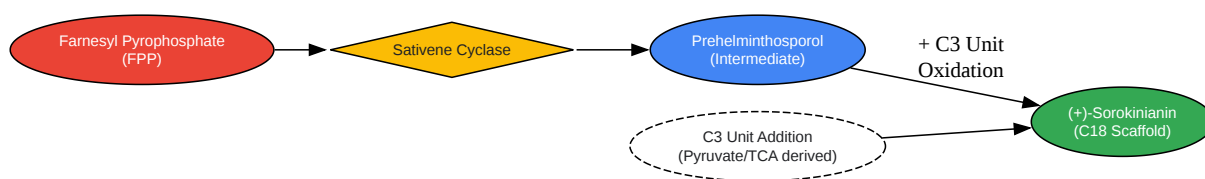
NMR Acquisition Parameters

To replicate the literature values, use the following parameters:

- Solvent: CDCl₃ (99.8% D) with TMS (0.03%) as internal standard.
- Temperature: 298 K (25°C).
- Pulse Sequence (1H): 30° pulse angle, 2.0s relaxation delay (d1) to ensure quantitative integration of methyl signals.
- Pulse Sequence (13C): Power-gated decoupling (WALTZ-16), 2.0s relaxation delay.

Biosynthetic Pathway Implications

The presence of the lactone ring indicates a divergence from the standard helminthosporol pathway.



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Caption: Proposed biosynthetic origin of **Sorokinianin**, illustrating the extension of the C15 prehelminthosporol core via a C3 unit addition.

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